

Comparative Analysis of Fluorescent Dyes: Cy5 and Alternatives

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Compound of Interest

Compound Name: DCCCyB

Cat. No.: B606988

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A comprehensive guide for researchers, scientists, and drug development professionals on the performance and applications of the widely used cyanine dye, Cy5, and its common alternatives.

Introduction

In the realm of fluorescence-based biological research and diagnostics, the choice of a suitable fluorophore is paramount for achieving sensitive and reliable results. Cyanine 5 (Cy5), a far-red fluorescent dye, has long been a popular choice for a wide array of applications due to its favorable photophysical properties. This guide provides a detailed comparative analysis of Cy5 and one of its most common alternatives, Alexa Fluor 647.

It is important to note that a direct comparison with a compound denoted as "DCCCyB" could not be conducted. Extensive searches for a fluorescent dye with this designation did not yield any identifiable corresponding molecule. The term "DCC" is commonly associated with N,N'-Dicyclohexylcarbodiimide, a chemical reagent used for coupling amino acids and not a fluorescent dye. Therefore, this guide will focus on Cy5 and a well-established alternative to provide a valuable comparative resource.

Photophysical Properties: Cy5 vs. Alexa Fluor 647

The intrinsic brightness of a fluorophore is determined by its molar extinction coefficient (a measure of how well it absorbs light) and its fluorescence quantum yield (the efficiency of

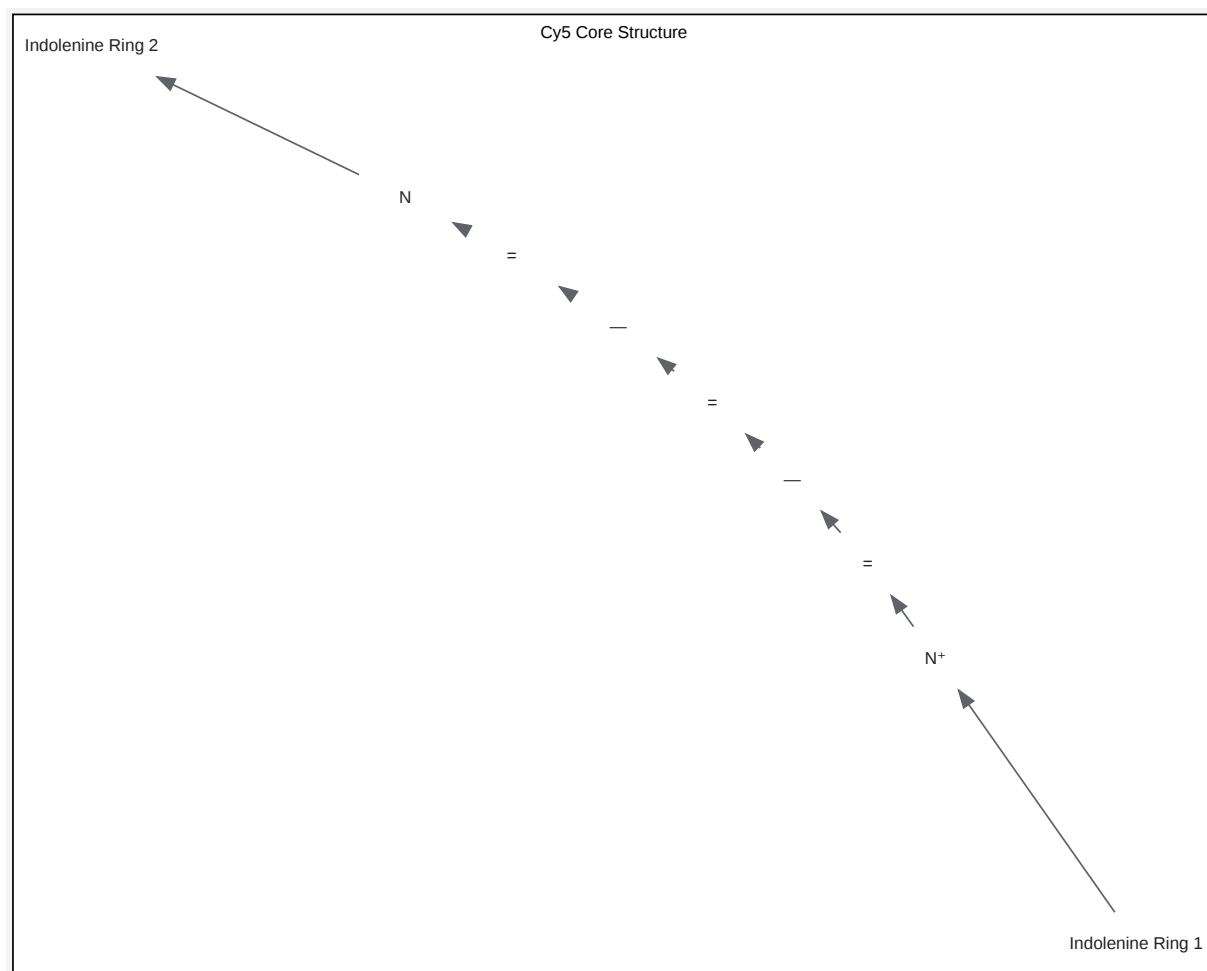
converting absorbed light into emitted fluorescence)[1][2]. The following table summarizes the key photophysical properties of Cy5 and Alexa Fluor 647.

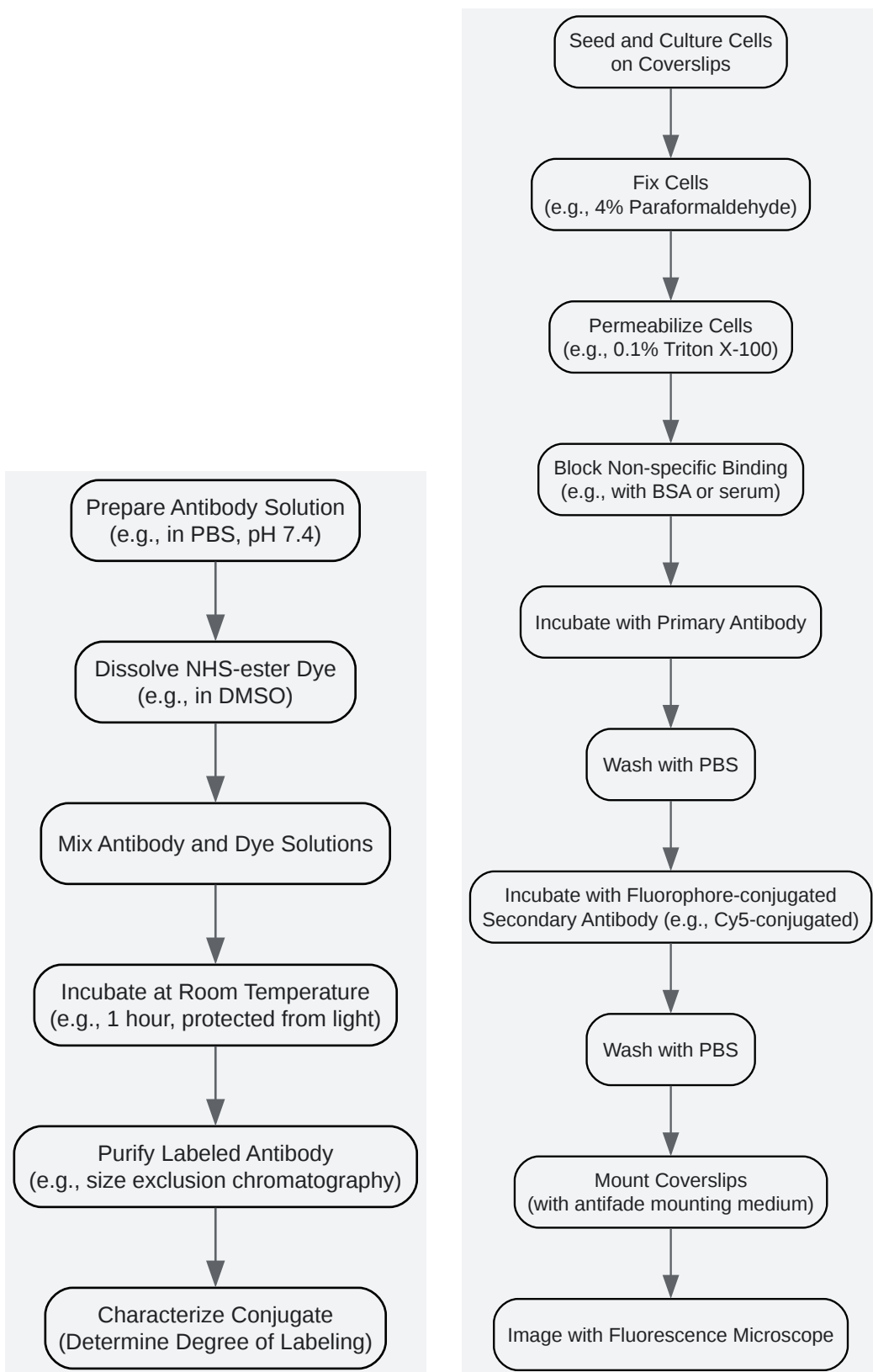
Property	Cy5	Alexa Fluor 647	Reference(s)
Excitation Maximum (λ_{ex})	~649 nm	~650 nm	[3]
Emission Maximum (λ_{em})	~667 nm	~668 nm	[3]
Molar Extinction Coefficient (ϵ)	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	~270,000 $\text{cm}^{-1}\text{M}^{-1}$	[3]
Quantum Yield (Φ)	~0.2 - 0.27	~0.33	[3]
Photostability	Good	Excellent (Higher than Cy5)	[4]
pH Sensitivity	Relatively stable in pH 4-10	Relatively stable in a wide pH range	[5]

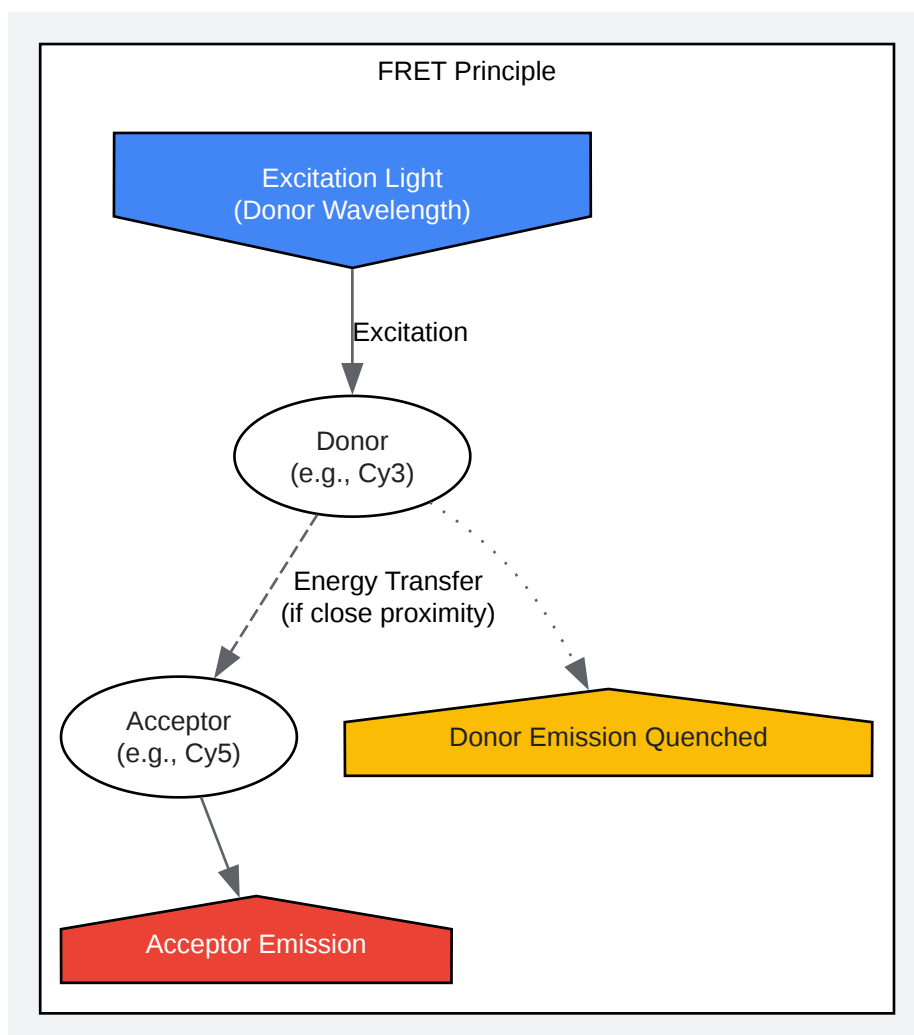
Chemical Structures

The core structure of cyanine dyes consists of two nitrogen-containing heterocyclic rings linked by a polymethine chain[5]. The length of this chain largely determines the dye's absorption and emission wavelengths. Cy5 belongs to the pentamethine cyanine dye family.

Cy5 (Generic Structure)







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